

# Essential Safety and Operational Guide for 2-Bromo-6-chlorotoluene

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## Compound of Interest

Compound Name: 2-Bromo-6-chlorotoluene

Cat. No.: B1265782

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This guide provides immediate and essential safety protocols and logistical information for handling **2-Bromo-6-chlorotoluene** in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

Compound Name	2-Bromo-6-chlorotoluene
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrCl
CAS Number	62356-27-8
Molecular Weight	205.48 g/mol

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-6-chlorotoluene** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.<sup>[1][2]</sup> Appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.	To prevent skin contact and absorption. Gloves must be inspected prior to use and disposed of properly after.[3]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause severe eye damage.[4]
Skin and Body Protection	A laboratory coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or procedures with a high splash potential, a chemical-resistant apron is advised.	To minimize skin exposure.[4]
Respiratory Protection	All handling should be conducted in a certified chemical fume hood.[4] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of vapors or aerosols.[3][4] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[3]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **2-Bromo-6-chlorotoluene**.

### 1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible and in good working order.[4]

- Verify the proper functioning of the chemical fume hood.
- Assemble all necessary laboratory equipment and reagents within the fume hood to minimize movement of hazardous materials.
- Inspect all PPE for integrity before use.

## 2. Handling:

- Always wear the prescribed PPE as detailed in Table 1.
- Conduct all weighing and transferring operations within the chemical fume hood to control vapor and aerosol exposure.
- Avoid direct contact with the chemical. Use appropriate tools for transfers.
- Keep containers of **2-Bromo-6-chlorotoluene** tightly closed when not in use.[\[4\]](#)

## 3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids, and seek immediate medical attention.[\[3\]](#)
- Skin Contact: Wash the affected area immediately and thoroughly with soap and plenty of water. Remove contaminated clothing and seek medical attention.[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration and seek immediate medical attention.[\[3\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[\[3\]](#)

# Disposal Plan

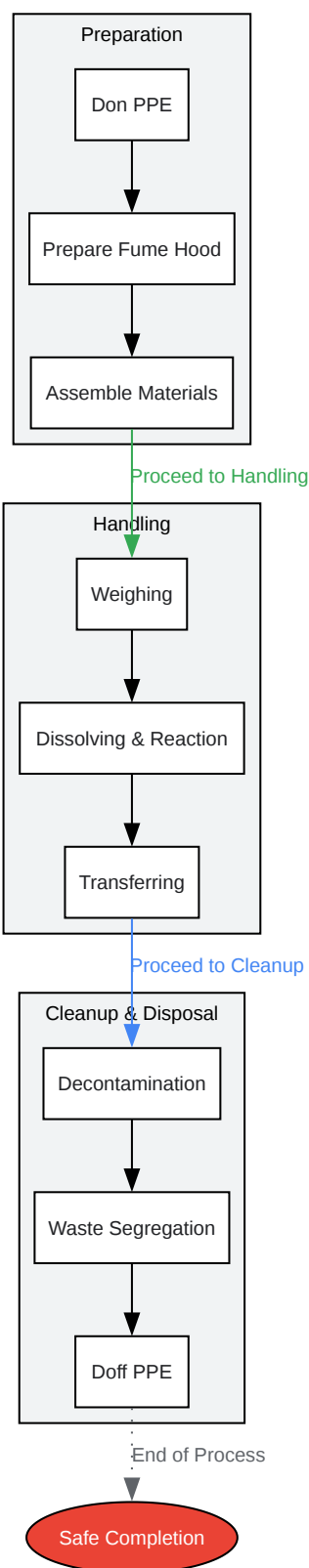
Proper disposal of **2-Bromo-6-chlorotoluene** and associated contaminated materials is critical to prevent environmental contamination and adhere to regulatory requirements.

Table 2: Disposal Guidelines

Waste Type	Disposal Procedure
Excess 2-Bromo-6-chlorotoluene	Collect in a designated, labeled, and sealed container for hazardous chemical waste. Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
Contaminated Materials (PPE, etc.)	Dispose of contaminated gloves, paper towels, and other disposable materials in a sealed, labeled hazardous waste container.[3]
Empty Containers	Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Dispose of the cleaned container in accordance with institutional and local regulations.
Spills	For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for hazardous waste disposal. Ensure adequate ventilation and wear appropriate PPE during cleanup.[5]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-Bromo-6-chlorotoluene** in a laboratory setting.



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